Introduction: The Rising Prominence of Strained Scaffolds in Modern Chemistry

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Compound of Interest

Compound Name:	*3-Methylcyclobutan-1-amine*
CAS No.:	*20826-77-1*
Cat. No.:	*B1359813*

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In the landscape of contemporary drug discovery and materials science, the quest for novel molecular architectures with precisely controlled three-dimensional (3D) topographies is paramount. Among these, strained carbocyclic systems, particularly the cyclobutane ring, have emerged as powerful design elements. The inherent puckered nature of the cyclobutane scaffold offers a departure from the predominantly flat aromatic structures that have historically dominated screening libraries, providing a pathway to improved physicochemical properties and novel intellectual property.[1][2]

This guide provides a comprehensive technical overview of **3-Methylcyclobutan-1-amine** ($C_5H_{11}N$), a key building block that embodies the synthetic utility of this scaffold.[3] Existing as cis and trans diastereomers, this primary amine is a versatile intermediate for introducing the 3-methylcyclobutyl motif into larger molecules. Its strategic importance lies in the ability of the cyclobutane ring to act as a bioisostere for larger or more flexible groups, enhance metabolic stability, and orient substituents in distinct vectors for probing biological targets.[2] This document will serve as a core reference for researchers, scientists, and drug development professionals, detailing its fundamental properties, robust synthetic protocols, and modern analytical methodologies.

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Part 1: Physicochemical and Computed Properties

Precise experimental data for **3-Methylcyclobutan-1-amine** is not extensively documented in publicly accessible literature. The following table consolidates known identifiers with computed and estimated physical properties, providing a reliable foundation for experimental design.

Property	Value	Source
IUPAC Name	3-methylcyclobutan-1-amine	[3]
Synonyms	3-methylcyclobutanamine	[3]
CAS Number	89381-06-6	[3]
Molecular Formula	$C_5H_{11}N$	[3]
Molecular Weight	85.15 g/mol	[3]
Appearance	Colorless to light yellow liquid (Predicted)	N/A
Boiling Point	~105-115 °C (Estimated)	N/A
Density	~0.85 g/cm³ (Estimated)	N/A
pKa (Conjugate Acid)	~10.5 (Estimated)	N/A
Topological Polar Surface Area	26 Å²	[3]
XLogP3-AA (LogP)	0.6	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]
Storage	Store at 0-8 °C under inert atmosphere	N/A

Note: Boiling point and density are estimated based on similarly sized cyclic amines and the precursor ketone. The pKa is estimated based on typical values for primary alkylamines.

Part 2: Synthesis and Reactivity

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The most direct and industrially scalable approach to **3-Methylcyclobutan-1-amine** is the reductive amination of the corresponding ketone, 3-methylcyclobutan-1-one. This one-pot reaction is highly efficient and avoids the harsh reagents associated with older methods like the Hofmann or Curtius rearrangements.

Core Synthesis Pathway: Reductive Amination

Reductive amination proceeds via two key steps: the formation of an intermediate imine (or iminium ion under acidic conditions) followed by its immediate reduction to the amine.[4][5] The choice of reducing agent is critical for success. Sodium triacetoxyborohydride ($NaBH(OAc)_3$) is often the reagent of choice as it is mild enough not to reduce the starting ketone, is selective for the protonated iminium intermediate, and does not require strictly anhydrous conditions.[6]

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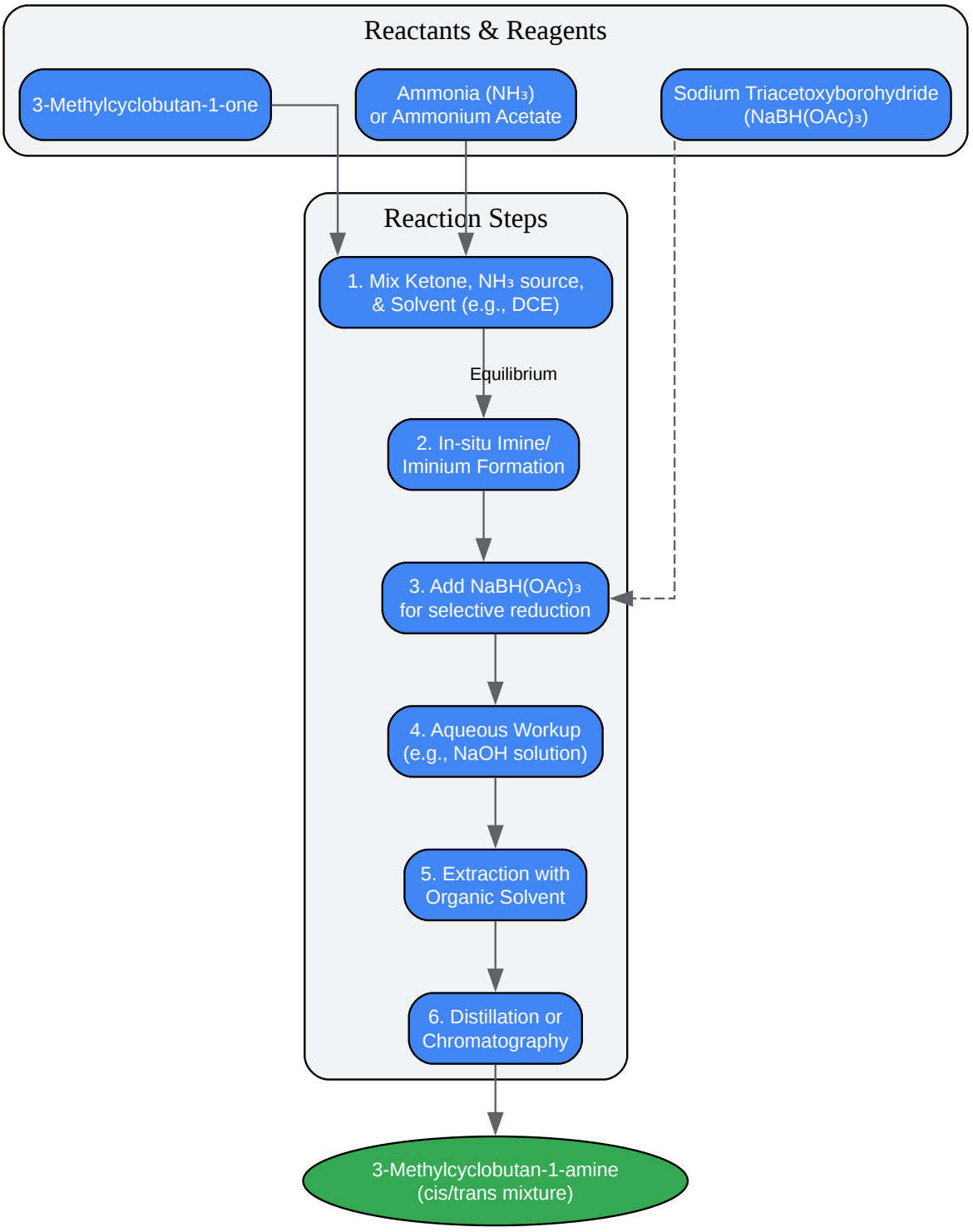

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Caption: Workflow for the synthesis of **3-Methylcyclobutan-1-amine** via reductive amination.

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Experimental Protocol: Synthesis of 3-Methylcyclobutan-1-amine

Objective: To synthesize **3-Methylcyclobutan-1-amine** from 3-methylcyclobutan-1-one.

Materials:

- 3-methylcyclobutan-1-one (1.0 eq)
- Ammonium acetate (2.5 eq)
- Sodium triacetoxyborohydride (1.5 eq)
- 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)
- 1 M Sodium Hydroxide (NaOH) solution
- Dichloromethane (DCM) or Ethyl Acetate
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask, magnetic stirrer, condenser, nitrogen inlet

Procedure:

- To a round-bottom flask under a nitrogen atmosphere, add 3-methylcyclobutan-1-one (1.0 eq), ammonium acetate (2.5 eq), and 1,2-dichloroethane (DCE) to form a solution or suspension.
- Stir the mixture at room temperature for 30-60 minutes to facilitate the formation of the intermediate imine.
- Carefully add sodium triacetoxyborohydride (1.5 eq) portion-wise over 20-30 minutes. The reaction may be mildly exothermic.
- Allow the reaction to stir at room temperature for 12-24 hours, monitoring by TLC or GC-MS for the disappearance of the starting ketone.

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- Once the reaction is complete, carefully quench by the slow addition of 1 M NaOH solution until the pH is >12.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude product.
- The crude amine can be purified by fractional distillation under reduced pressure or by column chromatography on silica gel (eluting with a gradient of methanol in dichloromethane containing 1% triethylamine) to afford the pure **3-Methylcyclobutan-1-amine** as a mixture of diastereomers.

Part 3: Spectroscopic Profile (Predicted)

As experimental spectra are not readily available, this section provides an expert interpretation of the predicted spectroscopic data, which is crucial for reaction monitoring and product characterization.

^{1}H NMR (Proton Nuclear Magnetic Resonance)

- δ 3.0-3.5 ppm (multiplet, 1H): This signal corresponds to the proton on the carbon atom bonded to the nitrogen (CH-NH_2). It is shifted downfield due to the electron-withdrawing effect of the amine group and will appear as a complex multiplet due to coupling with adjacent ring protons.
- δ 1.5-2.5 ppm (multiplets, 5H): These overlapping signals arise from the remaining protons on the cyclobutane ring. The puckered, non-planar nature of the ring leads to complex splitting patterns.
- δ 1.2-1.8 ppm (broad singlet, 2H): The two protons of the primary amine ($-NH_2$) typically appear as a broad singlet. This peak will disappear upon shaking the sample with D_2O, a key diagnostic test.
- δ 1.0-1.2 ppm (doublet, 3H): This doublet represents the methyl group protons ($-CH_3$), split by the single adjacent proton on the ring.

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^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance)

The number of signals will depend on the isomer (cis or trans). For the cis isomer, higher symmetry may result in fewer signals. A mixture would show distinct peaks for each isomer.

- δ 45-55 ppm: The carbon atom attached to the amine group (C-NH_2).[7]
- δ 30-40 ppm: The carbons adjacent to the C-NH_2 carbon.
- δ 25-35 ppm: The methine carbon attached to the methyl group (CH-CH_3).
- δ 20-25 ppm: The methyl carbon (-CH_3).

IR (Infrared) Spectroscopy

The IR spectrum provides definitive evidence for the presence of the primary amine functional group.

- 3300-3400 cm^{-1} (two bands, medium): A characteristic pair of peaks corresponding to the asymmetric and symmetric N-H stretching vibrations of a primary amine (R-NH_2).
- 2850-2960 cm^{-1} (strong): C-H stretching vibrations from the methyl and cyclobutane alkyl groups.[8]
- 1580-1650 cm^{-1} (medium, sharp): The N-H bending vibration (scissoring) of the primary amine.
- ~1450 cm^{-1} (medium): C-H bending vibrations of the CH_2 and CH_3 groups.

Mass Spectrometry (MS)

- Molecular Ion (M^+): An odd-numbered molecular ion peak is expected at m/z = 85, consistent with the "Nitrogen Rule" for a compound with a single nitrogen atom.
- Key Fragmentation: The primary fragmentation pathway would be alpha-cleavage, leading to the loss of a proton or adjacent alkyl groups. A significant fragment at m/z = 70 (loss of the methyl group, •CH_3) would be expected. Another key fragment would be at m/z = 84 (loss of a hydrogen radical, H•).

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Part 4: Analytical Methodologies

The analysis of polar, low-molecular-weight amines like **3-Methylcyclobutan-1-amine** by gas chromatography (GC) can be challenging due to peak tailing caused by interaction with active sites in the injector and column.[9] Derivatization is a robust strategy to mitigate these issues by converting the polar amine into a less polar, more volatile derivative, leading to improved peak shape and sensitivity.[10]

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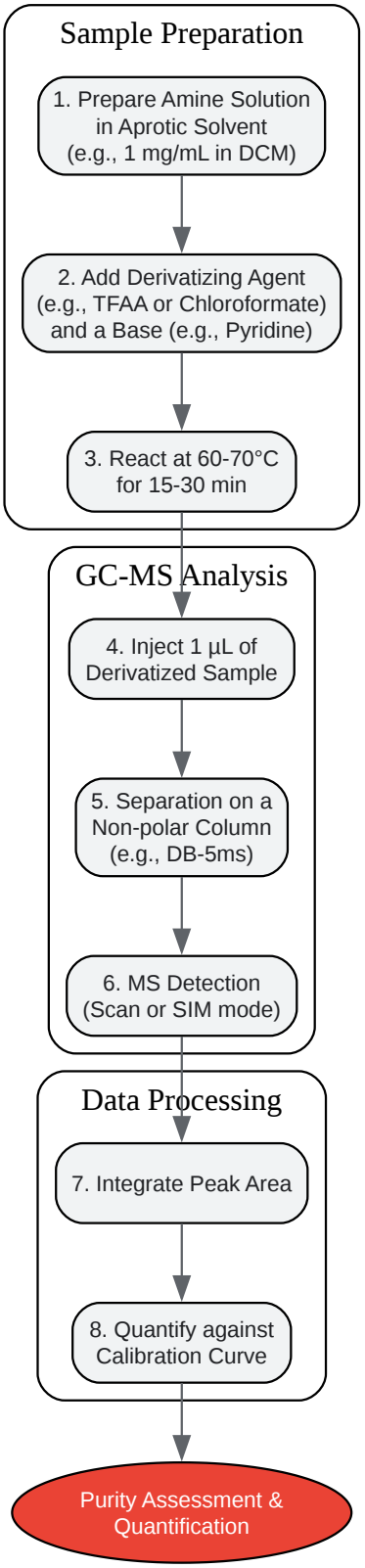

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Caption: A validated workflow for the quantitative analysis of **3-Methylcyclobutan-1-amine** by GC-MS.

Protocol: GC-MS Analysis with Derivatization

Objective: To determine the purity of a **3-Methylcyclobutan-1-amine** sample.

Materials:

- **3-Methylcyclobutan-1-amine** sample
- Trifluoroacetic anhydride (TFAA)
- Anhydrous Dichloromethane (DCM) or Ethyl Acetate
- GC vials with inserts

Procedure:

- Sample Preparation: Prepare a stock solution of the amine at approximately 1 mg/mL in anhydrous DCM.
- Derivatization: In a GC vial, add 100 µL of the amine solution. Add 50 µL of trifluoroacetic anhydride (TFAA). Cap the vial tightly and vortex briefly.
- Reaction: Heat the vial at 60 °C for 20 minutes to form the stable trifluoroacetamide derivative.
- Analysis: Cool the vial to room temperature. The sample is now ready for injection.

GC-MS Conditions:

- GC System: Agilent 7890 or equivalent.
- MS System: Agilent 5977 or equivalent.
- Column: DB-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID x 0.25 µm film thickness.

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- Inlet: Split/Splitless, 250 °C, Split ratio 50:1.
- Carrier Gas: Helium, constant flow at 1.0 mL/min.
- Oven Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: 15 °C/min to 250 °C.
  - Hold: Hold at 250 °C for 5 minutes.
- MS Transfer Line: 280 °C.
- MS Source: 230 °C.
- MS Quad: 150 °C.
- Detection Mode: Electron Ionization (EI), Scan mode from m/z 40 to 400.

Part 5: Safety and Handling

3-Methylcyclobutan-1-amine is a primary amine and should be handled with appropriate precautions. Based on data from structurally related amines and ketones, the following hazards should be assumed:

- Flammability: Likely a flammable liquid. Keep away from heat, sparks, and open flames.[11] [12] Use in a well-ventilated area or chemical fume hood.
- Corrosivity/Irritation: Amines are often corrosive and can cause severe skin and eye irritation or burns.[13] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.
- Toxicity: May be harmful if inhaled or swallowed. Avoid breathing vapors.
- Handling: Use non-sparking tools and ground/bond containers during transfers to prevent static discharge.[13] Store in a tightly sealed container in a cool, dry, and well-ventilated area away from oxidizing agents.

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Conclusion

3-Methylcyclobutan-1-amine stands out as a valuable, non-planar building block for modern chemical research. Its 3D structure provides a distinct advantage for medicinal chemists seeking to enhance the druglike properties of their lead compounds. While a lack of extensive published experimental data necessitates a predictive approach to its properties, this guide consolidates the most critical technical information required for its effective synthesis, characterization, and safe handling. By leveraging robust methodologies such as reductive amination and derivatization-based GC-MS analysis, researchers can confidently incorporate this versatile scaffold into their discovery programs.

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